

High-Fidelity Fluorescence Microscopy using Cy5.5-COOH: Bioconjugation and Imaging Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Cy5.5-cooh

Cat. No.: B11931056

[Get Quote](#)

Abstract This application note details the technical workflow for utilizing **Cy5.5-COOH** (Cyanine5.5 carboxylic acid) in high-resolution fluorescence microscopy. Unlike pre-activated NHS esters, **Cy5.5-COOH** offers superior long-term stability and cost-efficiency but requires precise chemical activation prior to bioconjugation. This guide provides a validated protocol for EDC/NHS-mediated activation, subsequent protein labeling, and optimized optical configurations for Near-Infrared (NIR) imaging.

Introduction: The NIR Advantage

Cy5.5 is a near-infrared (NIR) fluorophore with excitation/emission maxima at approximately 675 nm / 694 nm. Its emission profile sits within the "biological optical window," significantly reducing background autofluorescence from cellular components (flavins, NADH) which typically plagues the visible spectrum (400–600 nm).

Key Technical Specifications

Property	Value	Notes
Excitation Max	675 nm	Requires Red/NIR excitation source (e.g., 633 nm or 647 nm laser)
Emission Max	694 nm	Detection requires 700+ nm longpass or bandpass filters
Extinction Coefficient	$\sim 209,000 \text{ M}^{-1}\text{cm}^{-1}$	High brightness
Quantum Yield	~ 0.20	Good efficiency for NIR dyes
Solubility	DMSO, DMF	Hydrophobic in free acid form; requires organic solvent for stock
Reactivity	Carboxylic Acid (-COOH)	Non-reactive with amines without activation

Bioconjugation Chemistry: The Activation Mechanism

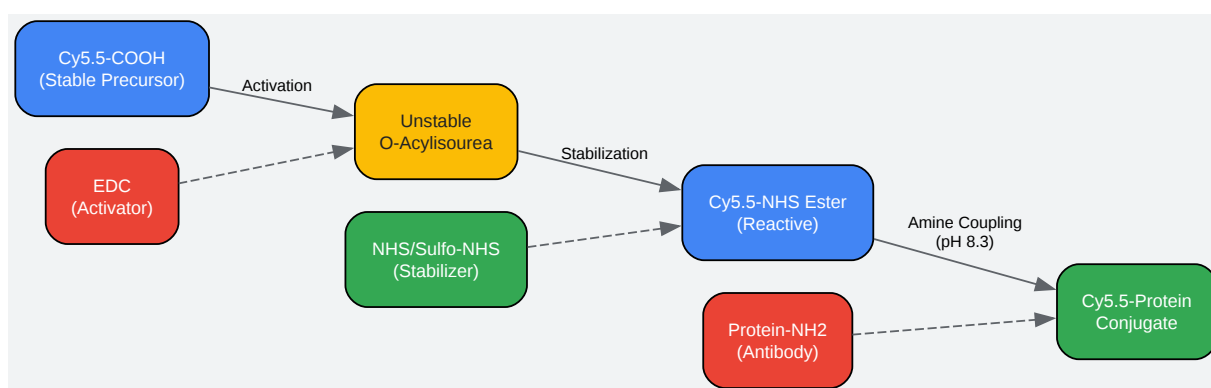
The primary challenge with **Cy5.5-COOH** is that the carboxylic acid group does not spontaneously react with the primary amines (lysine residues) of antibodies or proteins. To facilitate conjugation, we must convert the -COOH group into a reactive succinimidyl ester (SE) using carbodiimide chemistry.

Why use **Cy5.5-COOH** instead of Cy5.5-NHS?

- **Stability:** NHS esters hydrolyze rapidly in moisture. The -COOH form is indefinitely stable when stored properly.
- **Cost:** The acid form is significantly more economical for high-throughput screening.
- **Control:** The researcher controls the activation timing, ensuring fresh reactive species.

Mechanism of Action[2][3][4]

- Activation: 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) reacts with the carboxyl group to form an unstable O-acylisourea intermediate.[1]
- Stabilization: N-Hydroxysuccinimide (NHS) or Sulfo-NHS displaces the EDC intermediate to form a semi-stable NHS-ester.
- Conjugation: The NHS-ester is attacked by a primary amine on the protein, forming a stable amide bond.[1]



[Click to download full resolution via product page](#)

Figure 1: The two-step activation and conjugation pathway for **Cy5.5-COOH** labeling.

Protocol: Activation and Antibody Labeling

Safety Note: **Cy5.5-COOH** and organic solvents (DMSO/DMF) should be handled with gloves.

Materials Required[2][3][4][5][6][7][8][9][10][11][12]

- **Cy5.5-COOH** (1 mg)[2][3]
- Anhydrous DMSO (Dimethyl sulfoxide) or DMF
- EDC (Sigma-Aldrich or equivalent)
- NHS or Sulfo-NHS[1][4]

- Antibody/Protein (1 mg/mL in amine-free buffer like PBS, pH 7.4)
- Reaction Buffer: 0.1 M Sodium Bicarbonate (pH 8.3)
- Purification: Sephadex G-25 Spin Columns or Dialysis Cassettes (10K MWCO)

Step-by-Step Procedure

Phase 1: Dye Activation (The "In-Situ" NHS Ester Generation)

- Solubilization: Dissolve 1 mg of **Cy5.5-COOH** in 100 μ L of anhydrous DMSO.
 - Critical: Water causes hydrolysis. Use fresh, high-quality DMSO.
- Activator Prep: Prepare a fresh solution of EDC (10 mg/mL) and NHS (10 mg/mL) in dry DMSO.
- Activation Reaction:
 - Add 1.2 molar equivalents of EDC and 1.2 molar equivalents of NHS to the **Cy5.5-COOH** solution.
 - Incubate for 15–30 minutes at room temperature in the dark.
 - Insight: This converts the -COOH to the reactive NHS-ester form.

Phase 2: Protein Conjugation

- Buffer Exchange (If necessary): Ensure the antibody is in an amine-free buffer (PBS is fine; avoid Tris or Glycine). Adjust pH to 8.3 using 1M Sodium Bicarbonate to deprotonate lysine amines, increasing reactivity.
- Mixing: Add the activated Cy5.5 solution to the antibody solution dropwise while stirring.
 - Target Ratio: Aim for a Dye-to-Protein molar ratio of 10:1 to 20:1 during reaction to achieve a final DOL (Degree of Labeling) of 2–4.
 - Note: Do not exceed 5-10% v/v of organic solvent (DMSO) in the final protein mixture to prevent denaturation.

- Incubation: Incubate for 1 hour at Room Temperature (RT) or overnight at 4°C, protected from light.

Phase 3: Purification

- Removal of Free Dye: Unreacted dye must be removed to prevent high background. Use a Desalting Column (e.g., PD-10 or Zeba Spin Column) equilibrated with PBS.
- Validation: Measure absorbance at 280 nm (Protein) and 675 nm (Cy5.5) to calculate DOL.

(Where

for Cy5.5 is ~209,000)

Fluorescence Microscopy Setup

Successful imaging of Cy5.5 requires specific optical hardware due to its far-red/NIR nature. Standard GFP/RFP filter sets will not work.

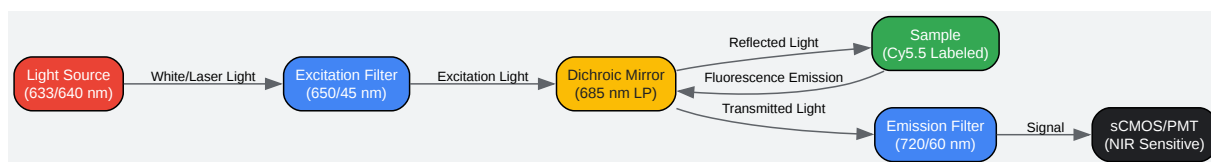
Optical Configuration

Component	Specification	Recommended Part
Light Source	High-power LED or Laser	633 nm HeNe Laser or 640 nm Diode Laser
Excitation Filter	Narrow bandpass	650/45 nm (Passes 627–672 nm)
Dichroic Mirror	Longpass beam splitter	685 nm cut-off (Reflects <685, Transmits >685)
Emission Filter	Bandpass	720/60 nm (Passes 690–750 nm)
Detector	NIR-sensitive	sCMOS (high QE in NIR) or GaAsP PMT

Imaging Workflow

- Sample Prep: Mount samples using an antifade mounting medium tailored for far-red dyes (e.g., ProLong Diamond).

- **Focusing:** Since Cy5.5 is barely visible to the human eye, use a co-stain like DAPI (blue) to focus the sample through the eyepieces, then switch to the Cy5.5 channel for digital acquisition.
- **Exposure:** NIR dyes often require slightly longer exposure times or higher gain due to lower quantum efficiency of standard silicon detectors at >700 nm.



[Click to download full resolution via product page](#)

Figure 2: Optical path configuration for Cy5.5 fluorescence microscopy.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Signal	Incomplete Activation	Ensure EDC/NHS are fresh and dry. Water hydrolyzes EDC rapidly.
High Background	Free Dye	Improve purification. Use two rounds of desalting or dialysis.
Precipitation	Over-labeling	Cy5.5 is hydrophobic. If DOL > 4, the protein may aggregate. Aim for DOL 2–3.
No Signal	Filter Mismatch	Verify your microscope has a "Cy5" or "Cy5.5" specific cube. Standard "TRITC" or "Texas Red" filters will not work.

References

- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for EDC/NHS protocols).
- Edmund Optics. (n.d.). Fluorescence Filter Sets for Cy5.5. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](#)]
- [2. lumiprobe.com](https://www.lumiprobe.com) [[lumiprobe.com](#)]
- [3. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](#)]
- [4. documents.thermofisher.com](https://www.documents.thermofisher.com) [[documents.thermofisher.com](#)]
- To cite this document: BenchChem. [High-Fidelity Fluorescence Microscopy using Cy5.5-COOH: Bioconjugation and Imaging Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11931056/docs#high-fidelity-fluorescence-microscopy-using-cy5-5-cooh-bioconjugation-and-imaging-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)